

In Vitro Assays for Measuring GSK6853 Potency: Application Notes and Protocols

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Compound of Interest

Compound Name:	GSK6853
Cat. No.:	B15570549

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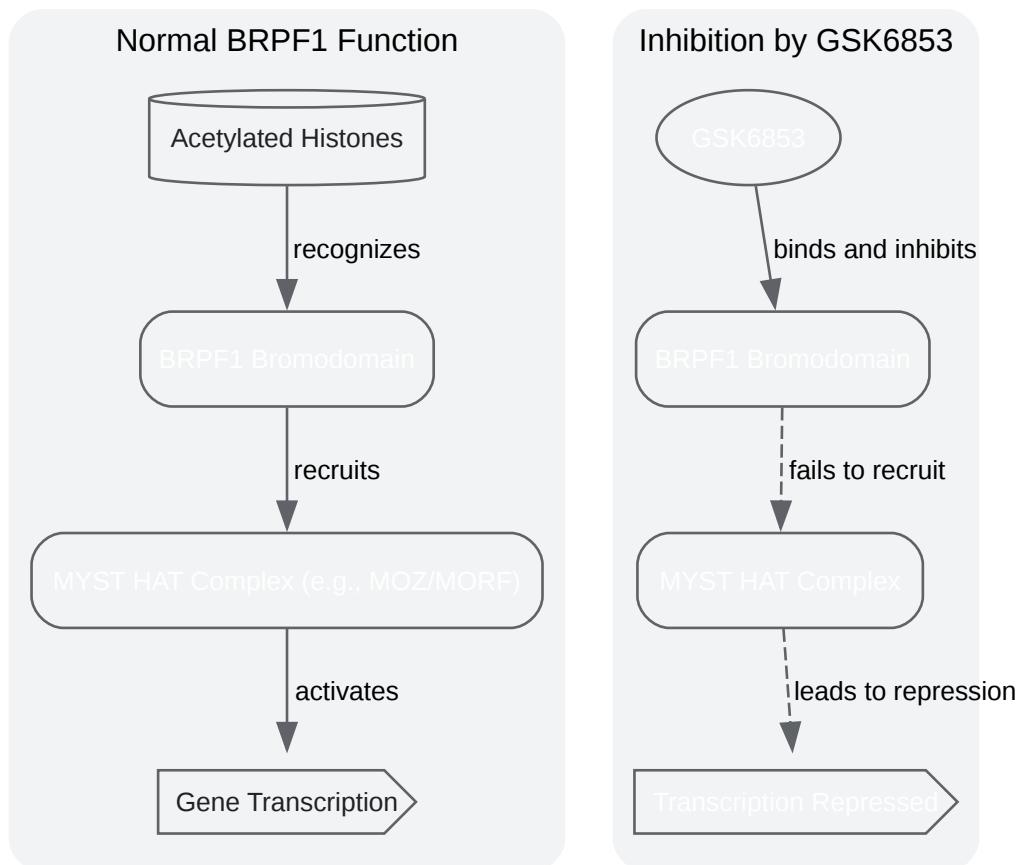
Introduction

GSK6853 is a potent and highly selective chemical probe for the bromodomain of Bromodomain and PHD Finger-containing Protein 1 (BRPF1).^{[1][2][3][4]} BRPF1 is a scaffolding protein that plays a crucial role in the assembly and enzymatic activity of MYST histone acetyltransferase (HAT) complexes, which are involved in chromatin remodeling and transcriptional regulation.^{[2][5][6]} The inhibition of the BRPF1 bromodomain by **GSK6853** prevents its interaction with acetylated histones, thereby disrupting the formation and function of these HAT complexes.^{[5][7]} This document provides detailed application notes and protocols for key in vitro assays to measure the potency and selectivity of **GSK6853**.

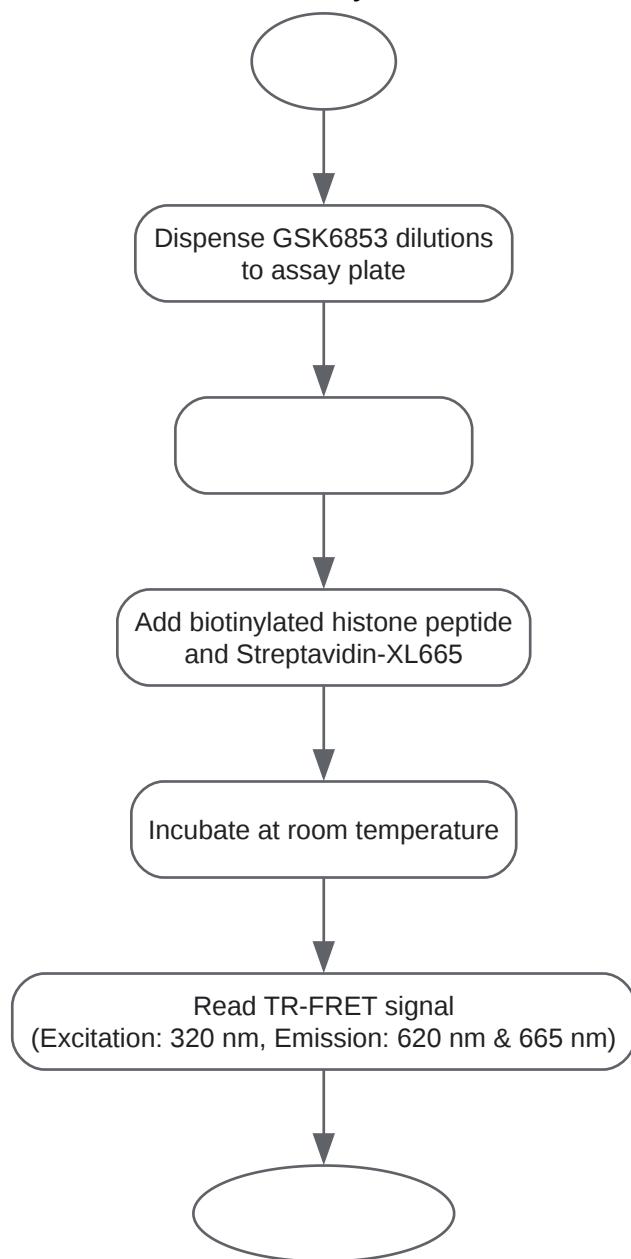
Mechanism of Action of GSK6853

GSK6853 acts as a competitive inhibitor of the BRPF1 bromodomain, a reader domain that recognizes and binds to acetylated lysine residues on histone tails. By occupying the acetyl-lysine binding pocket of the BRPF1 bromodomain, **GSK6853** displaces it from chromatin, thereby modulating the expression of target genes. This mechanism is central to its potential therapeutic effects. The following diagram illustrates the signaling pathway involving BRPF1 and the inhibitory action of **GSK6853**.

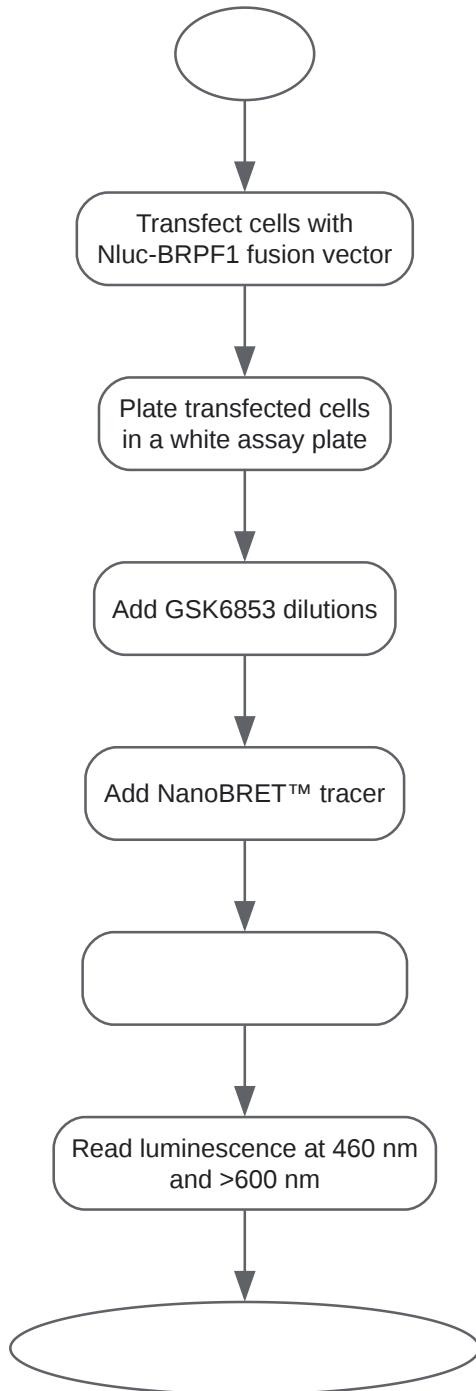
BRPF1 Signaling Pathway and GSK6853 Inhibition



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